

# Technical Support Center: Optimizing Roundup (Glyphosate) Efficacy with Adjuvants

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## Compound of Interest

Compound Name: Roundup

Cat. No.: B1264058

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to enhance the efficacy of **Roundup** (glyphosate) in experimental settings through the use of adjuvants.

## Troubleshooting Guide & FAQs

This section addresses common issues encountered during the application and assessment of glyphosate and adjuvant mixtures.

Q1: Why am I seeing reduced glyphosate efficacy despite using the recommended concentration?

A1: Reduced efficacy can stem from several factors, often related to the spray solution's water quality. Hard water containing high levels of cations like calcium ( $\text{Ca}^{2+}$ ), magnesium ( $\text{Mg}^{2+}$ ), and iron ( $\text{Fe}^{3+}$ ) can antagonize glyphosate.<sup>[1][2]</sup> These positively charged ions bind to the negatively charged glyphosate molecule, forming less soluble complexes that are poorly absorbed by plants.<sup>[1][2]</sup>

- Troubleshooting Tip: Condition your water by adding ammonium sulfate (AMS) to the tank before adding glyphosate.<sup>[1][3]</sup> The sulfate ions in AMS will bind with the hard water cations, preventing them from inactivating the glyphosate.<sup>[1]</sup>

Q2: My glyphosate formulation is "fully loaded," but weed control is still suboptimal. Should I add more surfactant?

A2: While many commercial glyphosate products are "fully loaded" with a surfactant system, additional non-ionic surfactant (NIS) may be necessary under certain conditions, such as when dealing with weed species that have waxy or hairy leaf surfaces.<sup>[1][4]</sup> However, it is crucial to consult the product label, as some formulations may not recommend the addition of extra adjuvants.<sup>[1][4]</sup> Also, using crop oil concentrates (COC) or methylated seed oils (MSO) with glyphosate is generally not recommended as research indicates they can reduce weed control compared to NIS.<sup>[1][4]</sup>

- Troubleshooting Tip: If the product label allows, consider adding a non-ionic surfactant at a concentration of 0.25% to 1.0% v/v.<sup>[1][4]</sup>

Q3: How long after application should I expect to see the effects of glyphosate with adjuvants?

A3: The speed of action can be influenced by the adjuvant used, the weed species, and environmental conditions. Adjuvants that enhance absorption and translocation can lead to faster visual symptoms. For example, studies have shown significant glyphosate uptake within hours of application when certain surfactants are used. However, complete plant death may still take several days to weeks.

Q4: Can the choice of adjuvant affect different weed species differently?

A4: Yes, the effectiveness of an adjuvant can be highly dependent on the target weed species.<sup>[5]</sup> Factors such as leaf surface characteristics (e.g., waxiness, hairiness) and cuticle composition can influence how well a surfactant facilitates glyphosate penetration.<sup>[6]</sup> For instance, an adjuvant that is highly effective on a broadleaf weed may be less effective on a grass species.<sup>[5]</sup>

Q5: I've added ammonium sulfate, but my results are still inconsistent. What could be the issue?

A5: In addition to water hardness, other factors can influence AMS efficacy. The order of mixing is critical; AMS must be added to the water and allowed to dissolve completely before adding glyphosate.<sup>[1][7]</sup> Adding AMS after glyphosate will not reverse the antagonistic effects of hard water cations.<sup>[1]</sup> Furthermore, ensure you are using a spray-grade AMS at the recommended rate, typically 8.5 to 17 pounds per 100 gallons of spray solution.<sup>[1][4]</sup> Other nitrogen fertilizers,

like urea ammonium nitrate (UAN), do not provide the same water conditioning benefits as AMS.<sup>[1][4]</sup>

## Quantitative Data Summary

The following tables summarize key quantitative data from various studies on the impact of adjuvants on glyphosate efficacy.

Table 1: Effect of Adjuvants on Glyphosate Efficacy (GR<sub>50</sub> and LD<sub>50</sub>)

Weed Species	Adjuvant	Parameter	Glyphosate Alone	Glyphosate + Adjuvant	% Reduction
Lolium rigidum	Non-ionic Surfactant	GR <sub>50</sub> (g ae/ha) <sup>1</sup>	-	-	22% - 24%
LD <sub>50</sub> (g ae/ha) <sup>2</sup>	-	-	42% - 44%		
Conyza canadensis	Non-ionic Surfactant	GR <sub>50</sub> (g ae/ha) <sup>1</sup>	-	-	22% - 24%
LD <sub>50</sub> (g ae/ha) <sup>2</sup>	-	-	42% - 44%		

<sup>1</sup>GR<sub>50</sub>: The glyphosate rate required to reduce plant dry weight by 50%.<sup>[8][9][10]</sup> <sup>2</sup>LD<sub>50</sub>: The glyphosate rate required to cause 50% plant mortality.<sup>[8][9][10]</sup>

Table 2: Impact of Adjuvants on Glyphosate Absorption

Weed Species	Adjuvant	Time After Treatment	% Absorption (Glyphosate Alone)	% Absorption (Glyphosate + Adjuvant)
Conyza canadensis	Non-ionic Surfactant	96 hours	Lower	Higher
Lolium rigidum	Non-ionic Surfactant	96 hours	Lower	Higher
Convolvulus arvensis	Polyethoxylated Tallow Amine	24-36 hours	9%	2-3 fold increase

Table 3: Influence of Ammonium Sulfate (AMS) on Glyphosate Efficacy in Hard Water

Water Hardness	Adjuvant	Weed Species	Efficacy Loss without AMS	Efficacy Loss with AMS
1,000 ppm	Ammonium Sulfate	Annual Ryegrass	86%	Not significantly different from soft water
3,000 ppm	Ammonium Sulfate	Annual Ryegrass	90%	62%

## Experimental Protocols

This section provides detailed methodologies for key experiments cited in the technical support center.

### Protocol 1: Greenhouse Dose-Response Assay for Adjuvant Efficacy

Objective: To determine the effect of an adjuvant on the dose of glyphosate required to control a target weed species.

Materials:

- Target weed species (e.g., *Lolium rigidum*, *Conyza canadensis*) grown in pots to the 3-4 leaf stage.
- Glyphosate formulation (without pre-mixed surfactant).
- Test adjuvant (e.g., non-ionic surfactant).
- Laboratory spray chamber equipped with flat fan nozzles.
- Analytical balance and volumetric flasks.

#### Methodology:

- Plant Preparation: Grow weeds under controlled greenhouse conditions (e.g., 26/18°C day/night, 16h photoperiod).[6]
- Herbicide Preparation: Prepare a stock solution of glyphosate. Create a dilution series to achieve a range of application rates (e.g., 0, 31.25, 62.5, 125, 250, 500, 1000, 2000 g ae/ha).[6] Prepare two sets of these dilutions: one with glyphosate only and one with glyphosate plus the test adjuvant at the desired concentration (e.g., 0.5% v/v).
- Herbicide Application: Apply the herbicide solutions to the plants using a laboratory spray chamber calibrated to deliver a specific volume (e.g., 200 L/ha) at a constant pressure.[6] Ensure uniform coverage of the foliage.
- Post-Application Care: Return the treated plants to the greenhouse and maintain them under the same controlled conditions.
- Data Collection: After a specified period (e.g., 21 days), harvest the above-ground plant material.[6] Determine the dry weight of each plant after drying in an oven. Also, record the number of surviving plants for each treatment.
- Data Analysis: Analyze the dry weight and survival data using a non-linear regression model (e.g., three-parameter log-logistic equation) to calculate the GR<sub>50</sub> and LD<sub>50</sub> values for glyphosate with and without the adjuvant.[6]

## Protocol 2: Measuring Surface Tension of Herbicide Solutions

Objective: To quantify the effect of a surfactant on the surface tension of a glyphosate solution.

Materials:

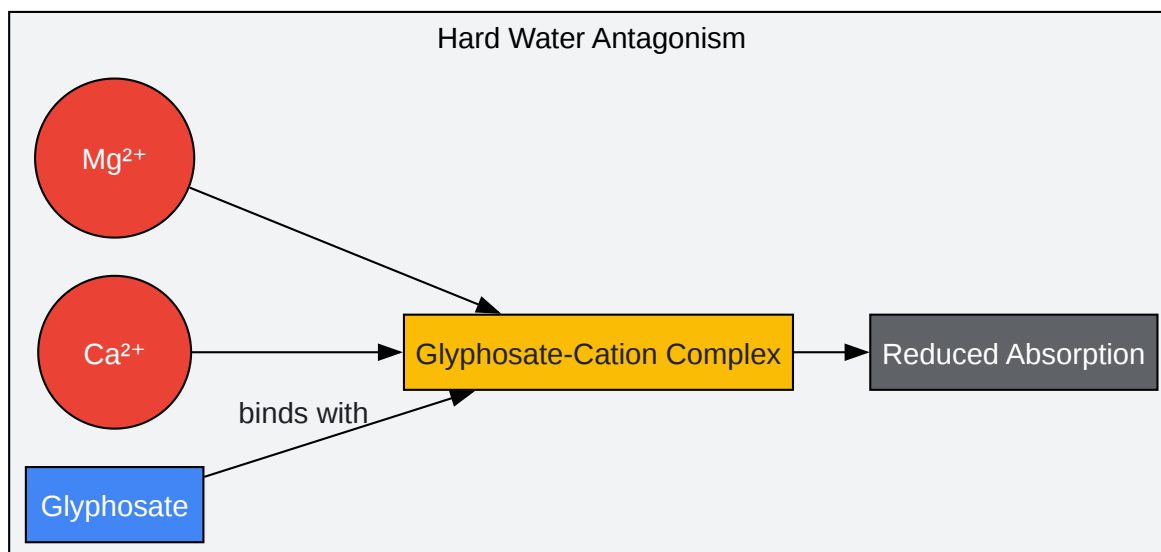
- Tensiometer (e.g., force tensiometer with a Wilhelmy plate).[\[11\]](#)
- Glyphosate solution.
- Test surfactant.
- Glass container.
- Ionized air blower.

Methodology:

- Solution Preparation: Prepare the glyphosate solution with and without the surfactant at the desired concentration.
- Tensiometer Setup: Place the solution in a clean glass container and position it in the tensiometer.[\[11\]](#)
- Bubble Removal: Use an ionized air blower to remove any bubbles from the surface of the solution that could interfere with the measurement.[\[11\]](#)
- Measurement: Raise the container until the solution makes contact with the Wilhelmy plate. Slowly lower the container and measure the force required to pull the plate free from the liquid.[\[11\]](#)
- Replication: Record multiple measurements (e.g., five) and calculate the average surface tension.[\[11\]](#) A lower surface tension value indicates better spreading properties.

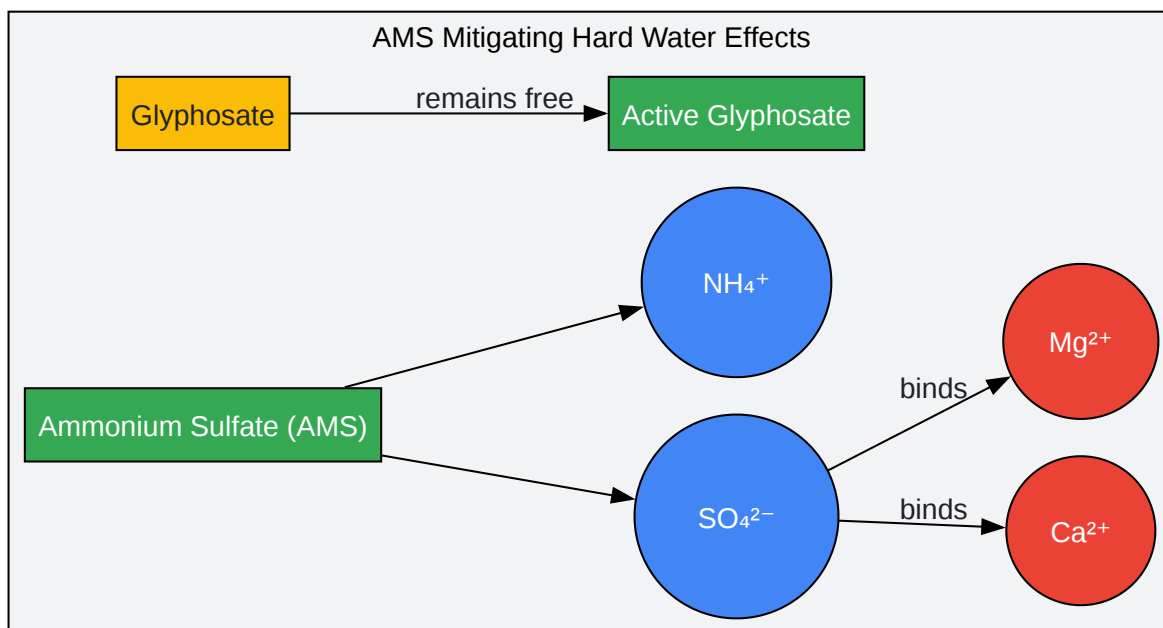
## Visualizations

The following diagrams illustrate key concepts related to improving glyphosate efficacy with adjuvants.



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Mechanism of hard water antagonism on glyphosate.

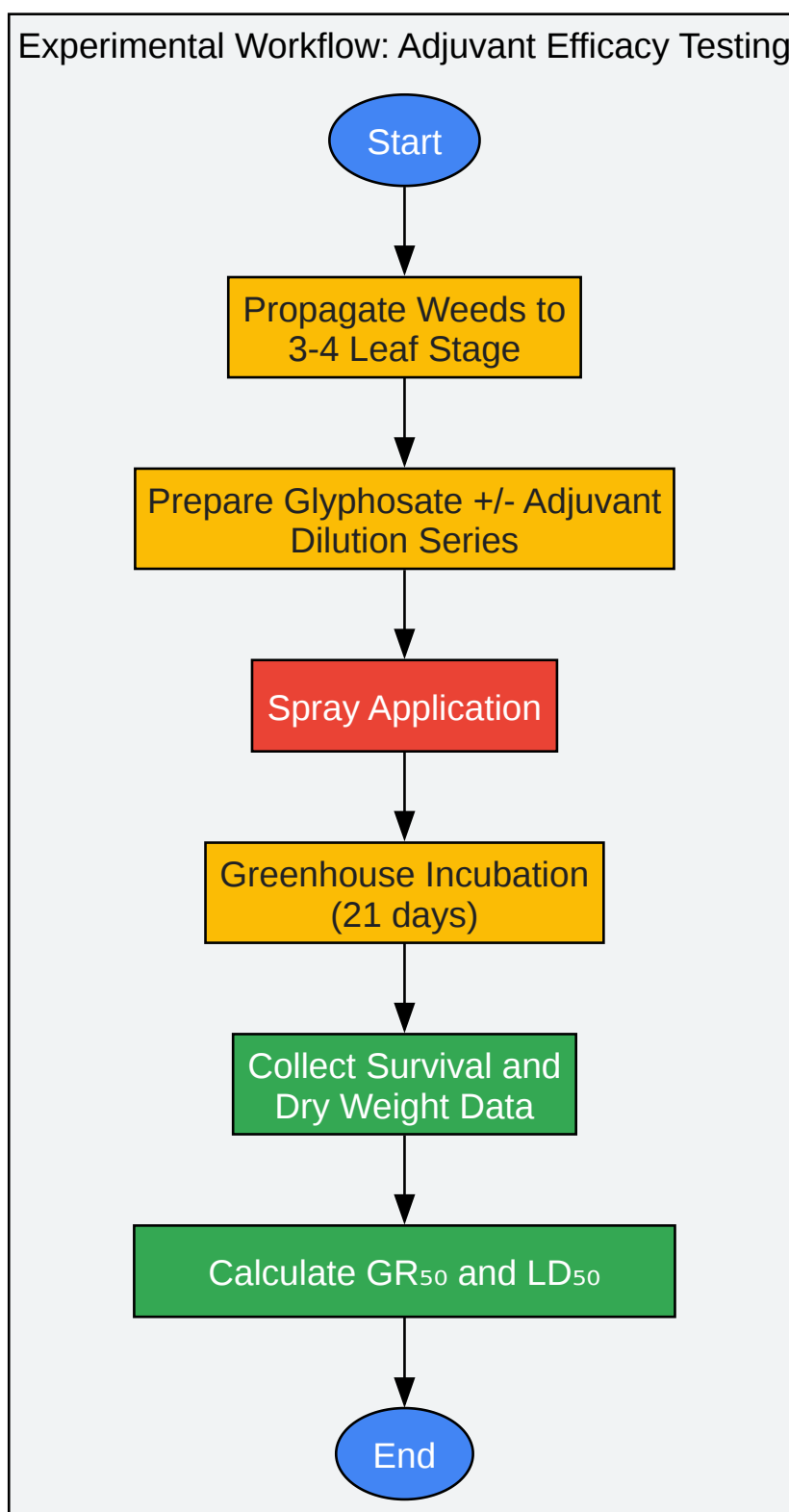


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How AMS prevents glyphosate inactivation.



## Experimental Workflow: Adjuvant Efficacy Testing



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Workflow for greenhouse adjuvant efficacy testing.

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